

# In-Depth Technical Guide to Cyanomethyl Formate: Safety Precautions and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyanomethyl formate

Cat. No.: B125958

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This technical guide provides comprehensive safety information and handling guidelines for **cyanomethyl formate** (CAS No. 150760-95-5). The following sections detail the physical and chemical properties, toxicological data, safe handling protocols, and emergency procedures for this compound. Adherence to these guidelines is crucial for minimizing risks in a laboratory or research setting.

## Chemical and Physical Properties

**Cyanomethyl formate** is a colorless to almost colorless liquid.<sup>[1][2]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>3</sub> NO <sub>2</sub>	[3][4]
Molecular Weight	85.06 g/mol	[3][4]
Appearance	Colorless to Almost colorless clear liquid	[1][2]
Purity	>98.0% (GC)	[1][2]
Boiling Point	64 °C at 12 mmHg	TCI
Flash Point	82 °C	TCI
Specific Gravity (20/20)	1.19	TCI
Refractive Index	1.41	TCI
Synonyms	Formic Acid Cyanomethyl Ester, (Formyloxy)acetonitrile	[2][3]

## Toxicological Information

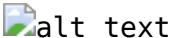
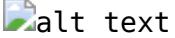
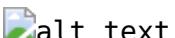
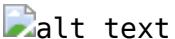
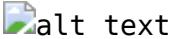
**Cyanomethyl formate** is classified as harmful if swallowed, in contact with skin, or if inhaled.

[1][2] It is also known to cause skin and serious eye irritation.[1][2]

Note: Specific LD50 and LC50 data for **cyanomethyl formate** are not readily available. The following data is for the closely related compound, methyl cyanoformate, and should be used as an estimate of potential toxicity.

Toxicity Metric	Value	Compound	Source
Acute Dermal Toxicity (Estimate)	LD50: 300.1 mg/kg	Methyl Cyanoformate	[5]
Acute Inhalation Toxicity (Estimate)	LC50: 3.1 mg/L (vapor)	Methyl Cyanoformate	

## Hazard Identification and GHS Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)		Warning	H302: Harmful if swallowed.[1][2]
Acute Toxicity, Dermal (Category 4)		Warning	H312: Harmful in contact with skin.[1][2]
Acute Toxicity, Inhalation (Category 4)		Warning	H332: Harmful if inhaled.[1][2]
Skin Corrosion/Irritation (Category 2)		Warning	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation (Category 2A)		Warning	H319: Causes serious eye irritation.[1][2]
Flammable Liquids (Category 4)	None	Warning	H227: Combustible liquid.[1]

## Personal Protective Equipment (PPE)

To ensure personal safety when handling **cyanomethyl formate**, the following personal protective equipment should be worn:

PPE Type	Specification
Eye Protection	Chemical safety goggles and a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes. For larger quantities or in case of a potential splash, a chemical-resistant apron is recommended.
Respiratory Protection	Work in a well-ventilated fume hood. If a fume hood is not available or if there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## Safe Handling and Storage

### Handling

- Always handle **cyanomethyl formate** in a well-ventilated chemical fume hood.
- Avoid breathing vapors or mist.
- Avoid contact with skin, eyes, and clothing.
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.

- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

## Reactivity and Decomposition

**Cyanomethyl formate** is an ester and a nitrile, and its reactivity reflects both functional groups. It is incompatible with strong oxidizing agents, strong acids, and strong bases.

Upon thermal decomposition, the related compound ethyl cyanoformate is known to produce carbon dioxide, ethylene, hydrogen cyanide, and ethyl cyanide.<sup>[6]</sup> It is likely that **cyanomethyl formate** would decompose to similar products.

Hydrolysis of formate esters, such as methyl formate, can occur to produce formic acid and the corresponding alcohol.<sup>[7]</sup>

## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. If the person is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

## Spill and Leak Procedures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate personal protective equipment, including respiratory protection. Contain the spill and prevent it from entering drains or waterways. Absorb the spill with an inert material and place it in a designated container for disposal.

## Experimental Protocol: Example of Use in a C-Acylation Reaction

The following is a general procedure for the use of a cyanoformate ester (in this case, methyl cyanoformate as a representative example) in a C-acylation reaction, adapted from a

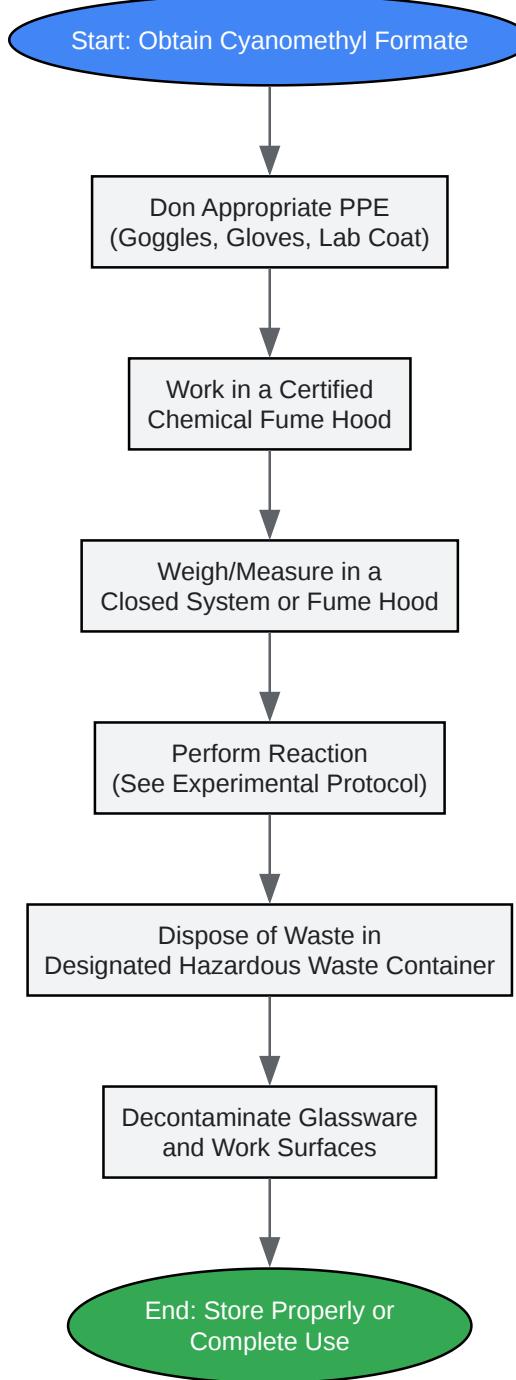
procedure in Organic Syntheses.<sup>[8]</sup> This should be adapted and optimized for specific substrates and reaction conditions.

All operations should be performed in a well-ventilated chemical fume hood, and appropriate personal protective equipment should be worn.

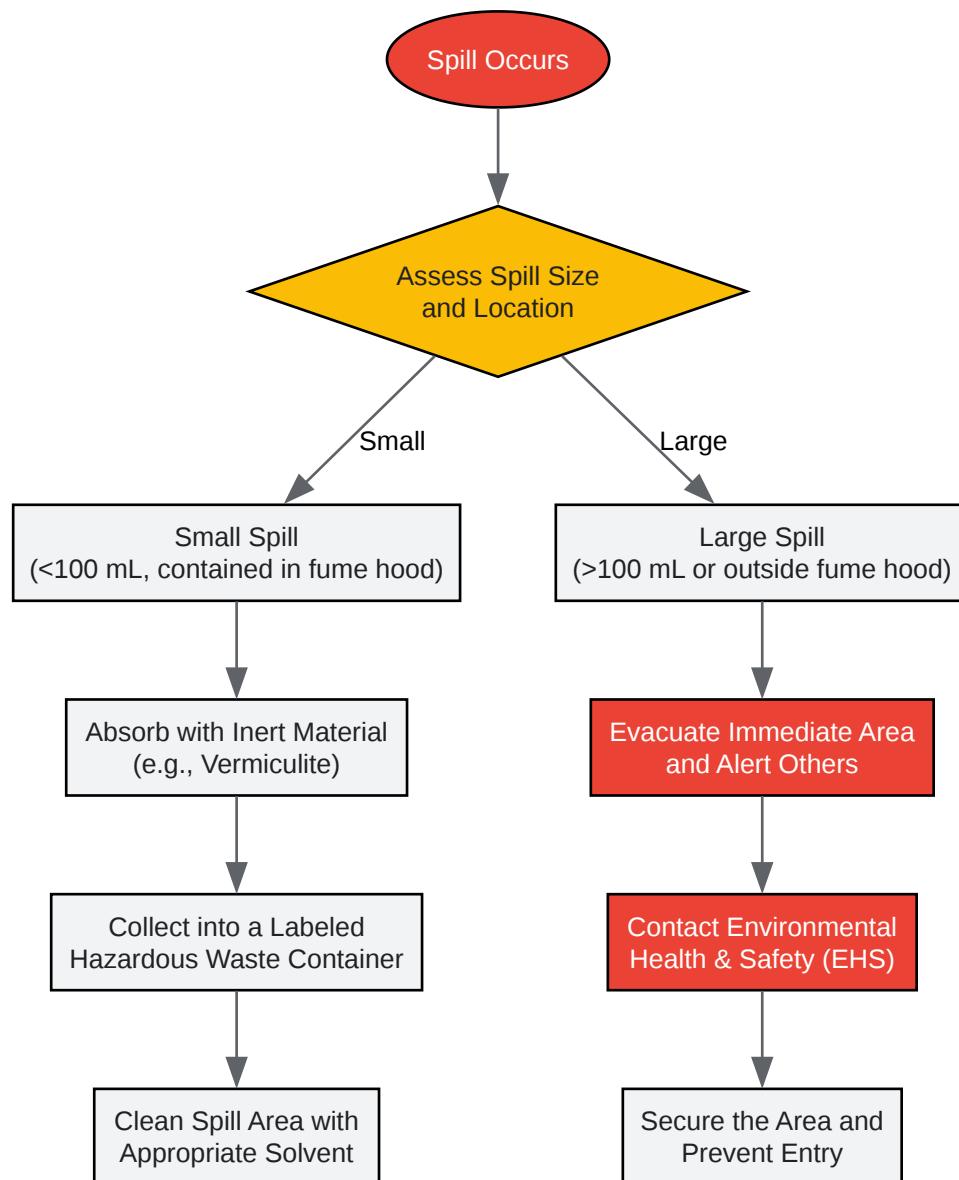
- Reaction Setup: Assemble a dry, three-necked, round-bottomed flask equipped with a magnetic stirrer, a nitrogen inlet, a thermometer, and a dropping funnel. The flask should be flame-dried or oven-dried before use.
- Enolate Formation: The substrate is dissolved in a dry, aprotic solvent (e.g., tetrahydrofuran) and cooled to a low temperature (e.g., -78 °C) under a nitrogen atmosphere. A strong base (e.g., lithium diisopropylamide) is then added dropwise to form the enolate.
- Addition of **Cyanomethyl Formate**: A solution of **cyanomethyl formate** in a dry, aprotic solvent is added dropwise to the cold enolate solution via the dropping funnel, maintaining the low temperature.
- Reaction Monitoring: The reaction progress is monitored by a suitable analytical technique (e.g., thin-layer chromatography).
- Quenching: Once the reaction is complete, it is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride or another suitable quenching agent.
- Workup: The reaction mixture is allowed to warm to room temperature. The aqueous and organic layers are separated. The aqueous layer is extracted with an appropriate organic solvent (e.g., diethyl ether or ethyl acetate). The combined organic extracts are washed with brine, dried over a drying agent (e.g., anhydrous sodium sulfate), filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by a suitable method, such as column chromatography or distillation.

## Visualizations

## Safe Handling Workflow for Cyanomethyl Formate



## Spill Response for Cyanomethyl Formate

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)